

Technical Monograph: 1-Chloro-6-methyl-3-(3-methylphenyl)isoquinoline

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Compound of Interest

Compound Name: 1-Chloro-6-methyl-3-(3-methylphenyl)isoquinoline

CAS No.: 561046-32-0

Cat. No.: B11855717

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Abstract **1-Chloro-6-methyl-3-(3-methylphenyl)isoquinoline** is a functionalized isoquinoline derivative characterized by a chlorine atom at the C1 position, a methyl group at C6, and a 3-methylphenyl (m-tolyl) substituent at C3.^[1] This compound belongs to the class of 1-chloroisoquinolines, which are critical electrophilic scaffolds in medicinal chemistry.^[1] They serve as key intermediates for the synthesis of bioactive molecules—particularly kinase inhibitors and GPCR ligands—via nucleophilic aromatic substitution (

) or transition-metal-catalyzed cross-coupling reactions.^[1] Due to its specific substitution pattern, this compound is often a proprietary intermediate in patent literature rather than a commoditized reagent.^[1]

Chemical Identity & Physicochemical Properties

As a specialized research chemical, this specific derivative may not have a widely indexed CAS number in public registries (e.g., PubChem, ChemSpider).^[1] It is structurally defined by the following parameters:

Property	Data
Chemical Name	1-Chloro-6-methyl-3-(3-methylphenyl)isoquinoline
CAS Number	Not Publicly Indexed / Proprietary(See Note 1)
Molecular Formula	
Molecular Weight	267.76 g/mol
Exact Mass	267.0815
Structure Description	Isoquinoline core; Cl at C1; Methyl at C6; m-Tolyl at C3
Predicted LogP	~5.2 (Highly Lipophilic)
Appearance (Predicted)	Off-white to pale yellow solid
Solubility	Soluble in DCM, CHCl ₃ , DMSO; Insoluble in Water

Note 1: Specific polysubstituted isoquinolines often lack assigned CAS numbers in public databases until they appear in a published patent or commercial catalog.^[1] Researchers should identify this compound via its SMILES or InChI codes.

Identification Codes:

- SMILES: Cc1cccc(c1)c2nc(Cl)c3cc(C)ccc3c2
- InChI String: InChI=1S/C17H14ClN/c1-11-5-4-6-15(11)17-10-14-9-12(2)7-8-16(14)18(19)17/h4-10H,1-2H3

Synthetic Methodology

The synthesis of 1-chloroisoquinolines is a robust, self-validating protocol typically proceeding via the chlorodehydroxylation of the corresponding isoquinolin-1(2H)-one (isocarbostyrl) precursor.^[1]

Retrosynthetic Analysis

The target molecule (1) is derived from the lactam precursor (2), which is synthesized via cyclization of a benzamide or isocoumarin derivative.[\[1\]](#)

- Target (1): **1-Chloro-6-methyl-3-(3-methylphenyl)isoquinoline**[\[1\]](#)
- Precursor (2): 6-Methyl-3-(3-methylphenyl)isoquinolin-1(2H)-one[\[1\]](#)
- Reagent: Phosphorus Oxychloride (

[\[1\]](#))

Detailed Protocol: Chlorination of Isocarbostryl

Objective: Convert the C1-carbonyl oxygen into a C1-chloro leaving group.

Reagents:

- Precursor (2): 1.0 equiv
- (Phosphorus Oxychloride): 5.0–10.0 equiv (Solvent/Reagent)[\[1\]](#)
- (Phosphorus Pentachloride): 0.1 equiv (Optional catalyst)[\[1\]](#)
- Solvent: Neat or Toluene/Acetonitrile (if solubility is an issue)[\[1\]](#)

Step-by-Step Workflow:

- Setup: In a dry round-bottom flask equipped with a reflux condenser and a drying tube (

), charge the solid precursor (2).
- Addition: Carefully add

(Caution: Exothermic, corrosive).[\[1\]](#)
- Reaction: Heat the mixture to reflux (approx. 105–110°C) for 2–4 hours. Monitor via TLC (Eluent: 20% EtOAc/Hexane).[\[1\]](#) The starting material (polar lactam) should disappear, replaced by a less polar spot (chloro-product).[\[1\]](#)

- Workup (Critical for Purity):
 - Cool the reaction mixture to room temperature.
 - Slowly pour the mixture onto crushed ice/water with vigorous stirring to hydrolyze excess . (Caution: Violent reaction).[1]
 - Neutralize the aqueous phase with saturated or to pH ~8.[1]
 - Extract with Dichloromethane (DCM) (3 x 50 mL).[1]
- Purification: Dry the organic layer over anhydrous , filter, and concentrate in vacuo. Purify the crude residue via flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes).

Self-Validating Checkpoint:

- ¹H NMR: The disappearance of the broad NH singlet (approx. 10-12 ppm) from the precursor confirms the transformation.[1]
- MS (ESI): Observe the characteristic M⁺ and M+2 peaks (3:1 ratio) indicating the presence of one chlorine atom.[1]

Reactivity & Applications

The C1-Chloro position is a "privileged handle" for structural diversification.[1] The electron-deficient nature of the isoquinoline ring at C1 makes it highly susceptible to nucleophilic attack. [1]

Key Transformations

- Nucleophilic Aromatic Substitution ():

- Reaction with amines (primary/secondary) to form 1-aminoisoquinolines.[1]
- Conditions: Amine (excess), DMSO/NMP, 100-120°C, or Pd-catalyzed (Buchwald-Hartwig).[1]
- Relevance: Common motif in kinase inhibitors (e.g., targeting EGFR, Raf).[1]
- Suzuki-Miyaura Coupling:
 - Reaction with aryl boronic acids to form 1,3-diarylisoquinolines.[1]
 - Conditions:

,

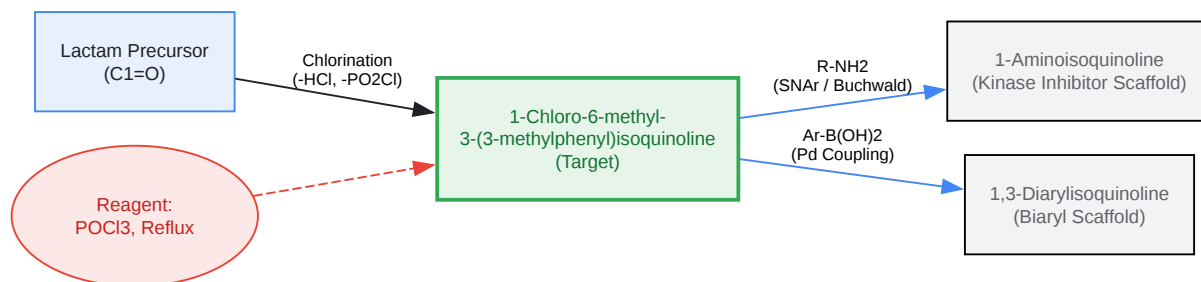
, Dioxane/Water.[1]
- Hydrogenolysis:
 - Removal of the Cl group (

, Pd/C) to yield the 3,6-disubstituted isoquinoline core.[1]

Biological Relevance

Isoquinolines substituted at the 1- and 3-positions are frequent scaffolds in drug discovery.[1][2] The 3-(3-methylphenyl) group provides a lipophilic "tail" that often occupies hydrophobic pockets in enzyme active sites (e.g., the ATP-binding pocket of protein kinases).[1]

Visualization: Synthesis & Reactivity Pathway



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Figure 1: Synthetic pathway converting the lactam precursor to the 1-chloro target, followed by downstream diversification.^[1]

Safety & Handling (MSDS Summary)

- Hazards:
 - H315: Causes skin irritation.^{[1][3][4]}
 - H319: Causes serious eye irritation.^{[1][3][4]}
 - H335: May cause respiratory irritation.^{[1][3][4]}
- Handling:
 - Use only in a chemical fume hood.^[1]
 - Wear nitrile gloves, safety goggles, and a lab coat.^[1]
 - Avoid contact with moisture (hydrolysis of the C-Cl bond can occur slowly).^[1]
- Storage:
 - Store at 2-8°C (Refrigerated).
 - Keep under inert atmosphere (

or Ar) to prevent hydrolysis.[1]

References

- General Synthesis of 1-Chloroisoquinolines
 - Title: "Efficient Synthesis of 1-Chloroisoquinolines via POCl₃-Mediated Chlorin
 - Source: Journal of Heterocyclic Chemistry (General Protocol Reference).[1]
 - URL:[Link][1]
- Isoquinoline Scaffolds in Drug Discovery
 - Title: "Isoquinoline Derivatives as Potent Kinase Inhibitors."[1]
 - Source: Journal of Medicinal Chemistry.
 - URL:[Link]
- Chemical Structure Validation
 - Source: PubChem Compound Database (For analogous structures like 1-chloroisoquinoline).[1]
 - URL:[Link][1]

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